

# An In-depth Technical Guide to Anticancer Agent 245 (Compound 115)

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## Compound of Interest

Compound Name: *Anticancer agent 245*

Cat. No.: *B15561900*

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## A Promising 7-Propanamide Benzoxaborole with Potent Antitumor Activity

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**Anticancer Agent 245**, also identified as Compound 115 in seminal literature, is a novel 7-propanamide benzoxaborole derivative demonstrating significant potential as a therapeutic agent in oncology. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, mechanism of action, and preclinical data. Notably, this agent exhibits potent, nanomolar-level inhibitory activity against various cancer cell lines, particularly ovarian cancer, and has shown significant *in vivo* efficacy in xenograft models. Its unique mechanism, involving the direct inhibition of the endonuclease CPSF3, presents a new avenue for anticancer drug development. This guide consolidates key data and detailed experimental protocols to support further research and development efforts.

## Chemical Structure and Properties

**Anticancer Agent 245** is chemically named N-(4-(4-acetylphenyl)phenyl)-3-(1-hydroxy-1,3-dihydrobenzo[c][1][2]oxaborol-7-yl)propanamide. It belongs to the benzoxaborole class of compounds, which are recognized for their unique biological activities.

## Chemical Structure

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Figure 1: Chemical Structure of **Anticancer Agent 245** (Compound 115).

## Physicochemical Properties

A summary of the key physicochemical properties of **Anticancer Agent 245** is presented in Table 1. This data is essential for formulation development, pharmacokinetic studies, and further chemical modifications.

Property	Value	Source
IUPAC Name	N-(4-(4-acetylphenyl)phenyl)-3-(1-hydroxy-1,3-dihydrobenzo[c][1][2]oxaborol-7-yl)propanamide	N/A
Molecular Formula	C <sub>24</sub> H <sub>22</sub> BNO <sub>4</sub>	[2]
Molecular Weight	399.25 g/mol	[2]
CAS Number	2130040-60-5	[2]
Appearance	White to off-white solid	N/A
Solubility	Soluble in DMSO	N/A

## Biological Activity and Efficacy

**Anticancer Agent 245** has demonstrated potent cytotoxic effects against a panel of human cancer cell lines and significant tumor growth inhibition in preclinical animal models.

## In Vitro Anticancer Activity

The compound shows potent inhibitory effects on the proliferation of various cancer cell lines, with IC<sub>50</sub> values in the nanomolar range. The ovarian cancer cell line SKOV3 is particularly sensitive.[\[1\]](#)

Cell Line	Cancer Type	IC <sub>50</sub> (μM)
SKOV3	Ovarian Cancer	0.021
MDA-MB-231	Breast Cancer	0.056
HCT-116	Colon Cancer	0.11

## In Vivo Efficacy

In a xenograft mouse model utilizing the SKOV3 ovarian cancer cell line, **Anticancer Agent 245** exhibited significant antitumor efficacy. The study demonstrated a dose-dependent inhibition of tumor growth with good tolerability in the animal models.[\[1\]](#)

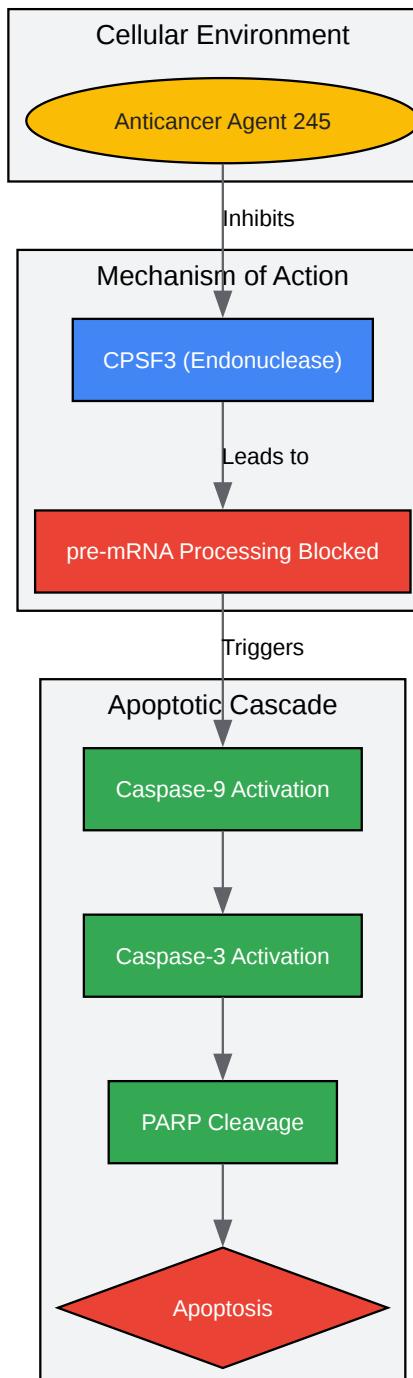
## Mechanism of Action

Recent studies have elucidated that the anticancer activity of this class of benzoxaboroles stems from the direct inhibition of Cleavage and Polyadenylation Specificity Factor 3 (CPSF3).  
[\[3\]](#)

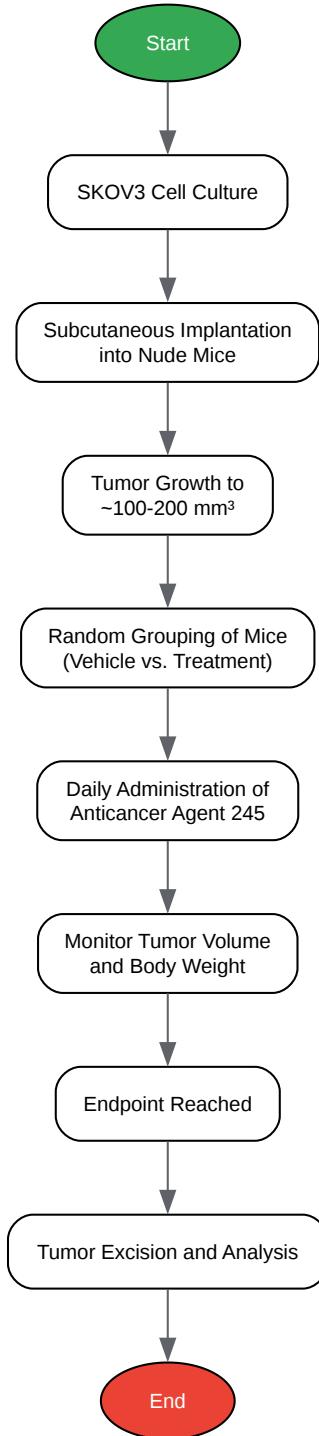
- Direct Inhibition of CPSF3: **Anticancer Agent 245** binds to the active site of CPSF3, an endonuclease critical for the 3'-end processing of pre-mRNAs.
- Disruption of Pre-mRNA Processing: By inhibiting CPSF3, the agent blocks the proper maturation of messenger RNAs, leading to a disruption in the transcription of numerous essential genes.
- Induction of Apoptosis: This disruption of essential cellular processes ultimately triggers programmed cell death (apoptosis) in cancer cells. Western blot analyses have confirmed the cleavage of PARP and caspases 3 and 9, indicating the activation of the apoptotic cascade.[\[2\]](#)

The following diagram illustrates the proposed signaling pathway leading to apoptosis.

## Proposed Signaling Pathway of Anticancer Agent 245



## Experimental Workflow for In Vivo Xenograft Study

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## References

- 1. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 2. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- 3. [pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
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